

Technical Guide: Physicochemical Properties of 2-Methylnonane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylnonane

Cat. No.: B3428614

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **2-Methylnonane**, a branched-chain alkane. The information is presented to be of maximal utility to professionals in research and development.

Core Molecular Data

The fundamental molecular characteristics of **2-Methylnonane** are summarized below. These values are foundational for a wide range of scientific applications, from reaction stoichiometry to analytical method development.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₂₂	[1] [2] [3] [4] [5]
Molar Mass	142.28 g/mol	[1] [2] [4] [5] [6]
Monoisotopic Mass	142.172150702 Da	[1]

Determination of Molecular Formula and Weight: Experimental Methodology

The molecular formula and weight of organic compounds like **2-Methylnonane** are typically determined using a combination of mass spectrometry and elemental analysis. While a

specific, detailed experimental protocol for this common compound is not typically published as a standalone document, the following outlines the standard methodology.

1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary technique for determining the molecular weight and elucidating the structure of volatile compounds such as **2-Methylnonane**.^[7]

- Principle: The sample is first vaporized and separated from other components in a mixture by gas chromatography. The separated molecules then enter a mass spectrometer, where they are ionized. The mass-to-charge ratio of the resulting ions is measured, allowing for the determination of the molecular weight. The fragmentation pattern observed in the mass spectrum provides structural information.
- General Protocol:
 - Sample Preparation: A dilute solution of **2-Methylnonane** in a volatile solvent (e.g., hexane or dichloromethane) is prepared.
 - Injection: A small volume of the sample is injected into the gas chromatograph.
 - Separation: The sample travels through a capillary column, and its components are separated based on their boiling points and interactions with the column's stationary phase.
 - Ionization: As **2-Methylnonane** elutes from the column, it enters the mass spectrometer and is ionized, typically by electron impact (EI).
 - Detection: The mass analyzer separates the ions based on their mass-to-charge ratio, and a detector records their abundance. The peak corresponding to the intact molecular ion (M^+) reveals the molecular weight.

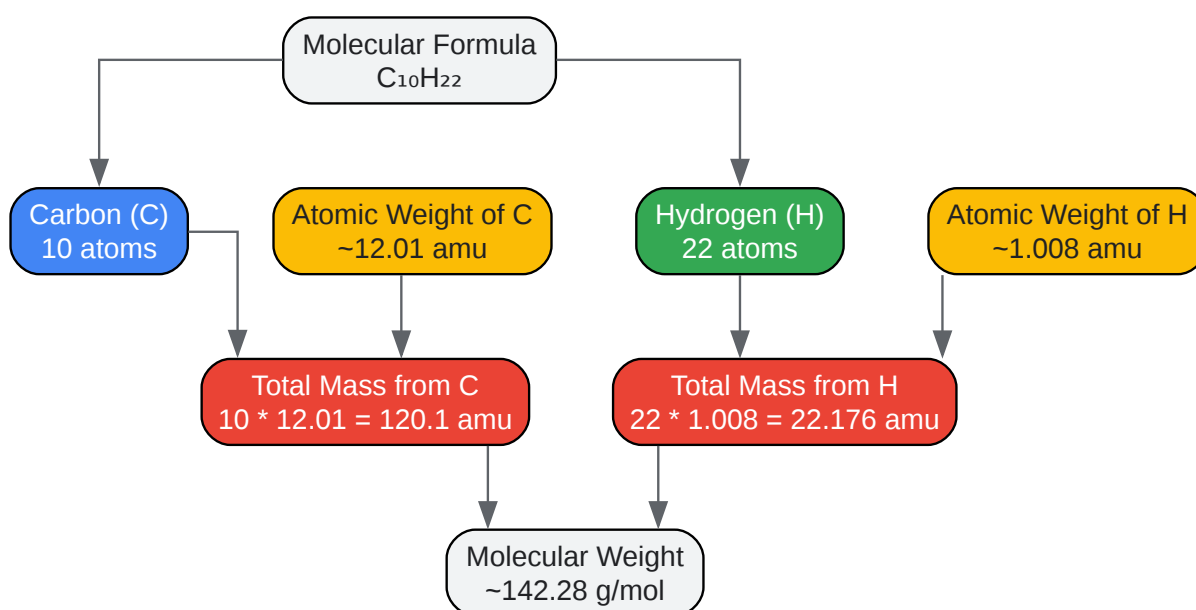
2. Elemental Analysis

- Principle: This technique determines the percentage composition of carbon and hydrogen in a sample. A known mass of the compound is combusted, and the resulting amounts of carbon dioxide and water are measured. This data is used to calculate the empirical formula.

- General Protocol:
 - A precisely weighed sample of **2-Methylnonane** is combusted in a stream of pure oxygen.
 - The combustion products (CO₂ and H₂O) are passed through separate absorption tubes.
 - The mass increase in each tube is measured to determine the mass of CO₂ and H₂O produced.
 - From these masses, the percentage of carbon and hydrogen in the original sample is calculated.
 - The empirical formula is determined from these percentages. Combined with the molecular weight from mass spectrometry, the molecular formula is confirmed.

Logical Relationship: Molecular Weight Calculation

The molecular weight of a compound is a direct function of its molecular formula and the atomic weights of its constituent elements. The diagram below illustrates this fundamental relationship for **2-Methylnonane**.



[Click to download full resolution via product page](#)

Caption: Calculation of **2-Methylnonane**'s molecular weight from its formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylnonane | C₁₀H₂₂ | CID 13379 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Nonane, 2-methyl- [webbook.nist.gov]
- 4. 2-Methylnonane, 98+% | Fisher Scientific [fishersci.ca]
- 5. 2-methylnonane [stenutz.eu]
- 6. Page loading... [guidechem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Methylnonane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428614#molecular-formula-and-weight-of-2-methylnonane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com